

Commercial Availability and Technical Guide for Heptafluoro-1-methoxypropane

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Compound of Interest

Compound Name: **Heptafluoro-1-methoxypropane**

Cat. No.: **B1305504**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, suppliers, and technical specifications of **Heptafluoro-1-methoxypropane** (CAS No. 375-03-1). Intended for researchers, scientists, and professionals in drug development, this document summarizes key data, outlines potential applications, and presents a logical workflow for sourcing this specialty chemical.

Introduction to Heptafluoro-1-methoxypropane

Heptafluoro-1-methoxypropane, also known by several synonyms including HFE-7000, is a hydrofluoroether (HFE).[1][2] HFEs are a class of solvents developed as replacements for chlorofluorocarbons (CFCs), hydrochlorofluorocarbons (HCFCs), and perfluorocarbons (PFCs) due to their favorable environmental profile, including zero ozone depletion potential.[3]

Heptafluoro-1-methoxypropane is a colorless liquid with low toxicity and viscosity at room temperature.[3] Its unique properties, such as high chemical stability and low surface tension, make it a valuable solvent in various industrial and research applications.[4]

Commercial Availability and Suppliers

Heptafluoro-1-methoxypropane is commercially available from a range of chemical suppliers, with a significant concentration of manufacturers and distributors in Asia, particularly China.[5] [6] Key suppliers also have distribution networks in North America and Europe, ensuring global

accessibility for researchers. The compound is typically offered in various grades and quantities, from grams for laboratory research to kilograms for larger-scale applications.

Quantitative Supplier Data

For ease of comparison, the following table summarizes the offerings of several prominent suppliers of **Heptafluoro-1-methoxypropane**. Please note that availability, packaging, and lead times are subject to change and should be confirmed directly with the suppliers.

Supplier	Region(s) Served	Purity/Grades Offered	Typical Packaging Sizes
TCI Chemicals	North America, Europe, Asia	>98.0% (GC)	25g, 100g
CHEMLYTE SOLUTIONS CO.,LTD	Asia (Global Shipping)	Industrial Grade (99%)	Inquire with supplier
Shaanxi Kaierkai Pharmaceutical Technolo	Asia (Global Shipping)	99.00%	Inquire with supplier
Hangzhou ZeErRui Chemical Co., Ltd.	Asia (Global Shipping)	97.00%, 99% min	Inquire with supplier
Henan Lihao Chem Plant Limited	Asia (Global Shipping)	Industrial Grade (99%)	Inquire with supplier
Honour Enterprise Company Limited	Asia (Global Shipping)	Pharmaceutical Grade (99.5%)	Inquire with supplier
Fluophase New Materials Co., Ltd.	Asia (Global Shipping)	99%	Inquire with supplier
Longyan Tianhua Biological Technology Co., Ltd.	Asia (Global Shipping)	Inquire with supplier	Inquire with supplier
WUHAN FORTUNA CHEMICAL CO., LTD.	Asia (Global Shipping)	98% min	Inquire with supplier

Physicochemical Properties

A summary of the key physical and chemical properties of **Heptafluoro-1-methoxypropane** is presented in the table below. This data is essential for designing and conducting experiments, as well as for ensuring safe handling and storage.

Property	Value
CAS Number	375-03-1
Molecular Formula	C4H3F7O
Molecular Weight	200.06 g/mol
Appearance	Colorless liquid
Boiling Point	34 °C
Melting Point	-123 °C
Density	1.437 g/cm ³
Synonyms	HFE-7000, Methyl perfluoropropyl ether, 1,1,1,2,2,3,3-Heptafluoro-3-methoxypropane

Applications in Research and Development

While specific, detailed experimental protocols for the use of **Heptafluoro-1-methoxypropane** in drug development are not widely published in readily accessible literature, its properties as a hydrofluoroether suggest several potential applications for researchers and scientists.

Hydrofluoroethers are increasingly being explored in the pharmaceutical and medical fields for various purposes:

- **Reaction Solvent:** Due to its chemical inertness and ability to dissolve a range of organic compounds, **Heptafluoro-1-methoxypropane** can serve as a non-reactive medium for organic synthesis.^[4] Its low boiling point facilitates easy removal post-reaction.
- **Cleaning and Degreasing:** In laboratory settings, it can be used for the precision cleaning of sensitive equipment and components without leaving a residue.^[4]

- Heat Transfer Fluid: Its thermal properties make it suitable for use in cooling and heating applications within laboratory equipment.
- Anesthetic Research: Some hydrofluoroethers have been investigated for their anesthetic properties.^[1] While not a primary application of **Heptafluoro-1-methoxypropane**, its structural class warrants consideration in the broader context of anesthetic research.

Experimental Protocols

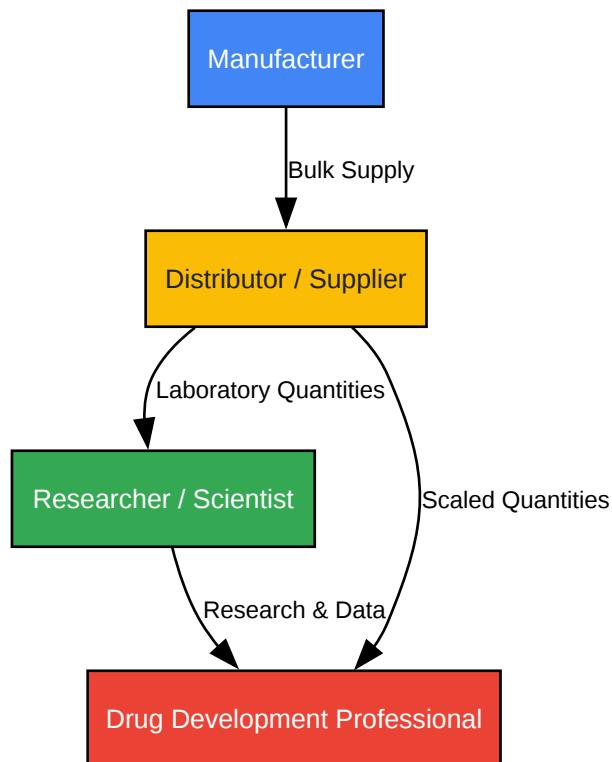
Detailed, peer-reviewed experimental protocols specifically citing **Heptafluoro-1-methoxypropane** in drug synthesis or other closely related research areas are not readily available in the public domain. Researchers interested in utilizing this solvent would typically adapt existing protocols for similar fluorinated solvents, taking into account the specific physicochemical properties of **Heptafluoro-1-methoxypropane**.

A general workflow for employing a novel solvent like **Heptafluoro-1-methoxypropane** in a synthetic reaction would involve:

- Solubility and Reactivity Screening: Small-scale tests to determine the solubility of reactants and the inertness of the solvent under the proposed reaction conditions.
- Reaction Optimization: Systematically varying parameters such as temperature, concentration, and reaction time to achieve the desired product yield and purity.
- Work-up and Purification: Developing an appropriate procedure for isolating the product from the solvent and any byproducts. The low boiling point of **Heptafluoro-1-methoxypropane** would likely favor its removal by distillation or evaporation.

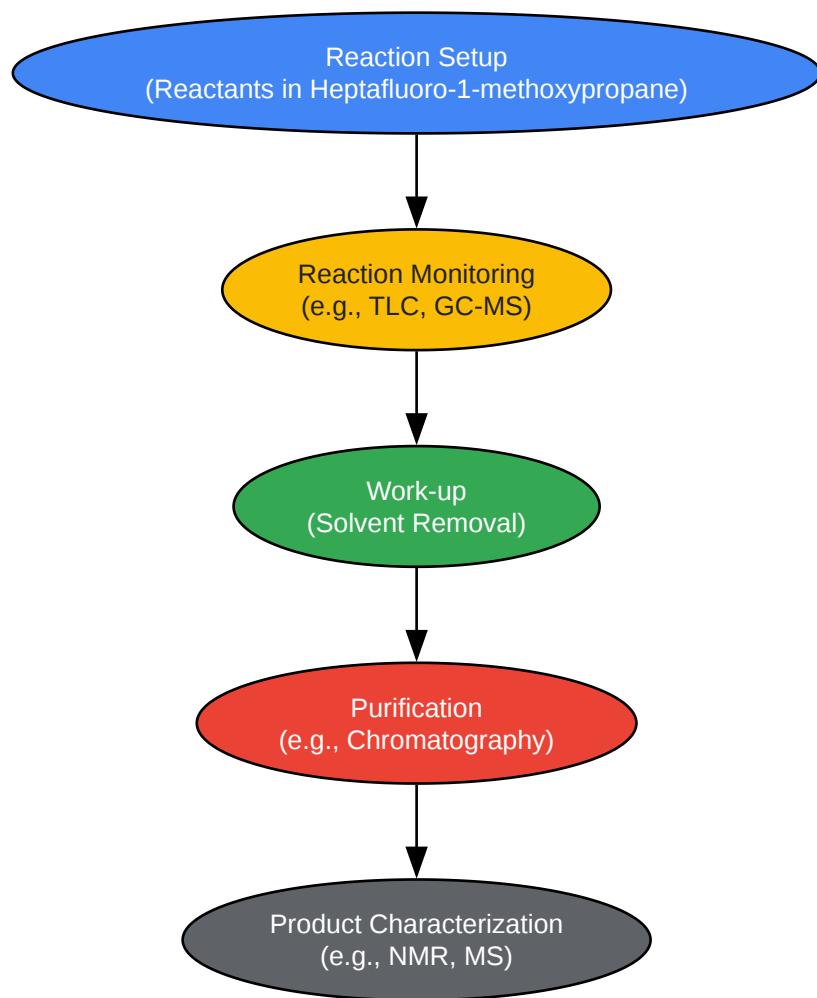
Visualizing the Supply Chain and Experimental Workflow

The following diagrams, generated using the DOT language, illustrate key logical relationships relevant to researchers and drug development professionals working with **Heptafluoro-1-methoxypropane**.



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Caption: Sourcing **Heptafluoro-1-methoxypropane** for Research and Development.



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Caption: General Experimental Workflow Using **Heptafluoro-1-methoxypropane** as a Solvent.

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